

An In-depth Technical Guide to 5-Amino-2-methoxypyridine: Solubility and Stability

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Compound of Interest

Compound Name: **5-Amino-2-methoxypyridine**

Cat. No.: **B105479**

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For researchers, scientists, and professionals in drug development, a thorough understanding of the physicochemical properties of chemical reagents is paramount. This guide provides a detailed overview of the solubility and stability of **5-Amino-2-methoxypyridine**, a versatile intermediate used in the synthesis of pharmaceuticals, agrochemicals, and fine chemicals.[\[1\]](#)

Physicochemical Properties

5-Amino-2-methoxypyridine, with the CAS number 6628-77-9, is a yellow-brown or red to very dark red liquid at room temperature.[\[2\]](#)[\[3\]](#) It serves as a crucial reagent in the synthesis of various compounds, including potent and selective PI3K inhibitors and high-affinity antagonists for the OX2 receptor.[\[2\]](#)[\[4\]](#)

Table 1: General Physicochemical Properties of **5-Amino-2-methoxypyridine**

Property	Value	Reference
Molecular Formula	C ₆ H ₈ N ₂ O	[5][6]
Molecular Weight	124.14 g/mol	[5][6]
Melting Point	29-31 °C (lit.)	[2][7]
Boiling Point	85-90 °C at 1 mmHg (lit.)	[2][7]
Flash Point	>113 °C (>230 °F)	[2][7]
Refractive Index	n _{20/D} 1.575 (lit.)	[2][7]
pKa	4.33 ± 0.10 (Predicted)	[2][3]

Solubility Profile

The solubility of **5-Amino-2-methoxypyridine** has been qualitatively described in several common laboratory solvents. For drug development and formulation, quantitative data in aqueous and co-solvent systems is critical.

Table 2: Solubility Data for **5-Amino-2-methoxypyridine**

Solvent	Solubility	Remarks	Reference
Water	Slightly soluble	-	[2][3][5]
Chloroform	Slightly soluble	-	[2]
Methanol	Slightly soluble	-	[2]
10% DMSO / 40% PEG300 / 5% Tween-80 / 45% Saline	≥ 2.5 mg/mL (20.14 mM)	Clear solution; for in vivo experiments.	[8][9]
10% DMSO / 90% (20% SBE-β-CD in Saline)	≥ 2.5 mg/mL (20.14 mM)	Clear solution; for in vivo experiments.	[8][9]

The following protocol is adapted from methodologies used for preparing **5-Amino-2-methoxypyridine** for in vivo studies.^{[8][9]} This method can be used to assess solubility in various vehicle formulations.

Objective: To determine the solubility of **5-Amino-2-methoxypyridine** in a specified co-solvent system.

Materials:

- **5-Amino-2-methoxypyridine**

- Dimethyl sulfoxide (DMSO)

- PEG300

- Tween-80

- Saline (0.9% NaCl in ddH₂O)

- Vortex mixer

- Sonicator

- Analytical balance

- Volumetric flasks and pipettes

Procedure:

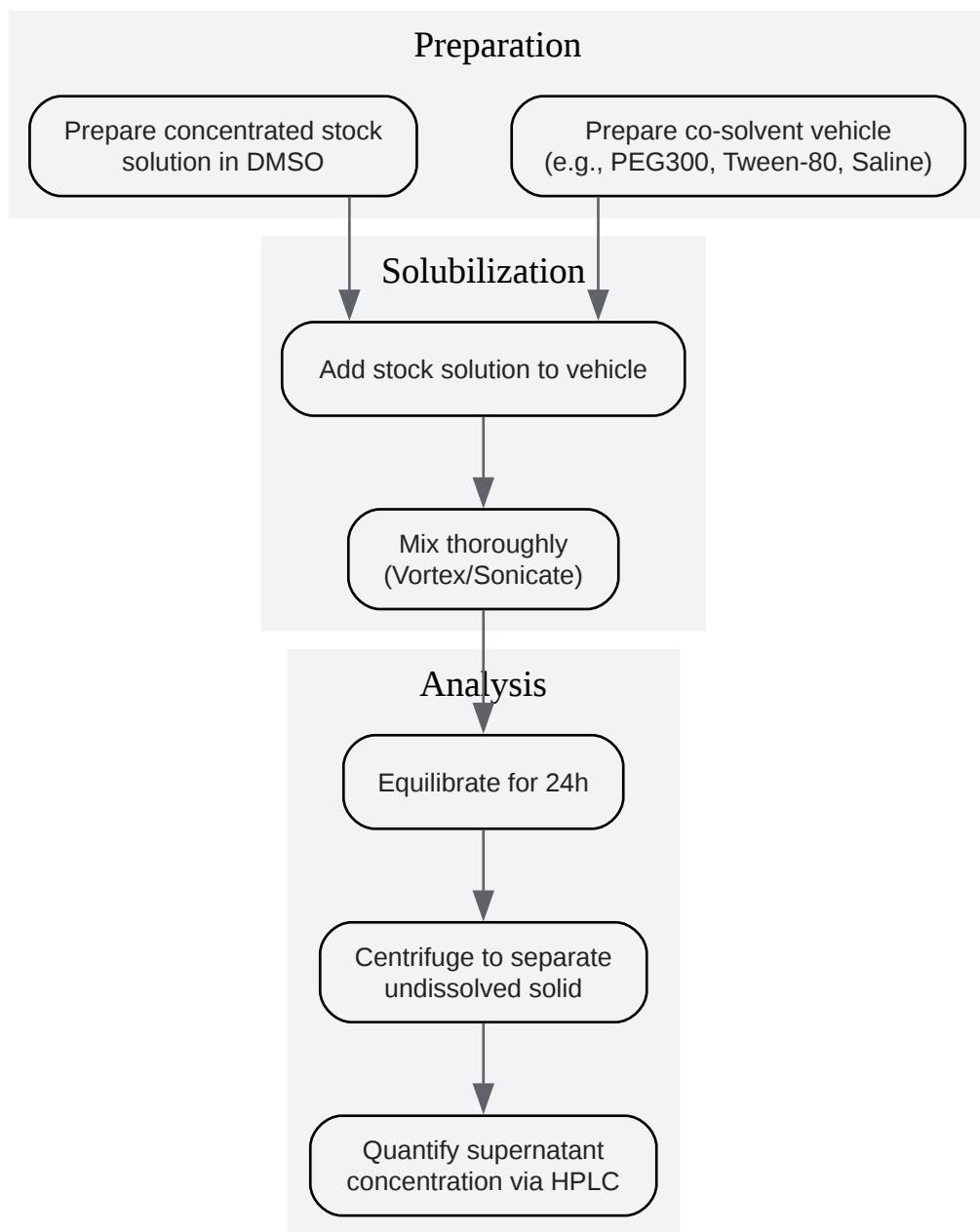
- Prepare a Stock Solution: Accurately weigh and dissolve a known amount of **5-Amino-2-methoxypyridine** in DMSO to create a concentrated stock solution (e.g., 25 mg/mL).

- Solvent Addition: In a clean vial, add the co-solvents in the specified order and volumetric ratio. For example, for the "Protocol 1" vehicle:

- Add 400 µL of PEG300.

- Add 100 µL of the DMSO stock solution and mix thoroughly.

- Add 50 µL of Tween-80 and mix until the solution is homogeneous.
- Add 450 µL of Saline to reach a final volume of 1 mL.
- Observation and Dissolution Assistance:
 - Visually inspect the solution for any precipitation or phase separation.
 - If undissolved material is present, use a vortex mixer and/or sonication to aid dissolution. Gentle heating may also be applied.[8][9]
- Equilibration: Allow the solution to equilibrate at a controlled temperature (e.g., room temperature) for a specified period (e.g., 24 hours) to ensure saturation is reached.
- Quantification: After equilibration, centrifuge the sample to pellet any undissolved solid. Carefully collect the supernatant and analyze the concentration of **5-Amino-2-methoxypyridine** using a validated analytical method, such as High-Performance Liquid Chromatography (HPLC).



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Caption: Experimental workflow for solubility determination.

Stability Profile

Stability data is crucial for determining appropriate storage conditions and shelf-life. While specific degradation kinetics for **5-Amino-2-methoxypyridine** are not readily available in the

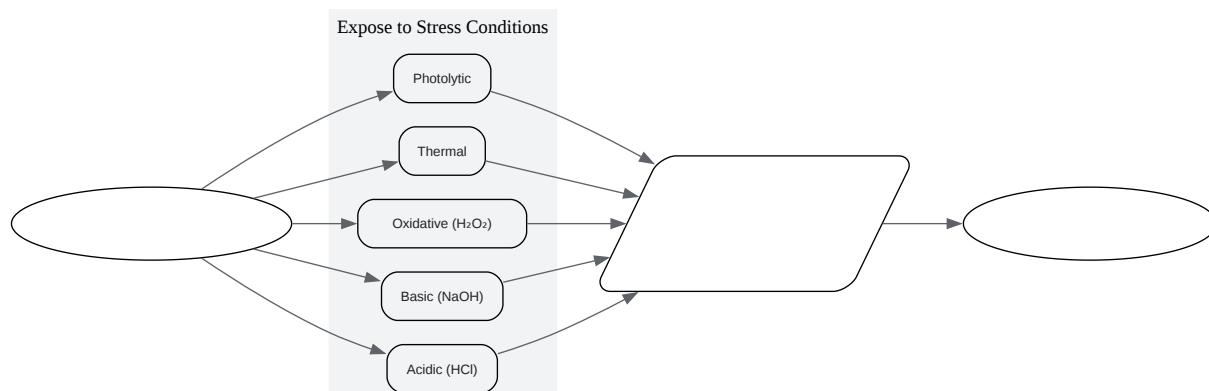
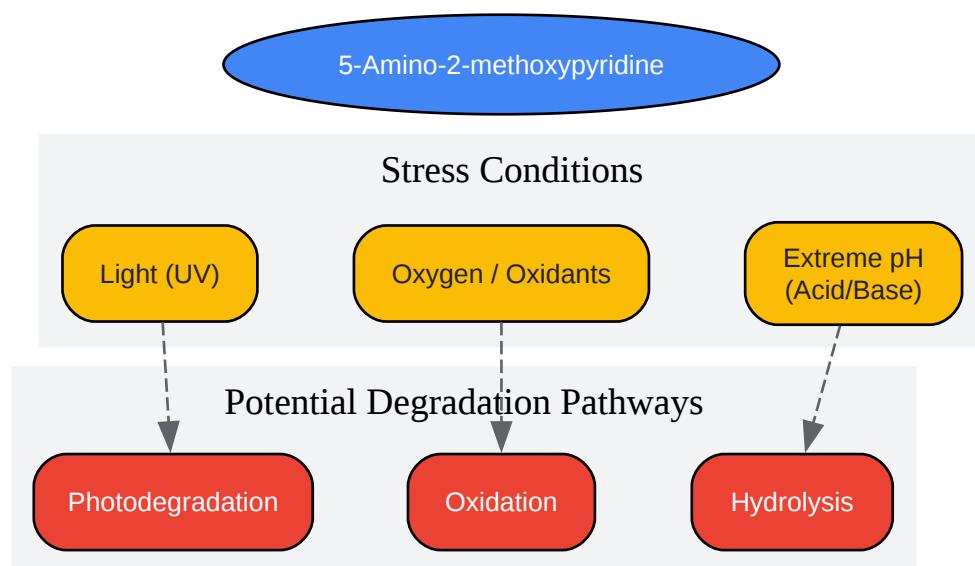
public domain, information on storage and potential degradation pathways for structurally related compounds can guide stability assessment.

Table 3: Recommended Storage and Handling Conditions

Condition	Recommendation	Rationale	Reference
Temperature	2-8°C	To minimize thermal degradation.	[2][5][7]
Atmosphere	Tightly closed container, dry and well-ventilated place.	To prevent oxidation and hydrolysis from atmospheric moisture.	[10]
Light	Protect from light	To prevent photodegradation.	[6][8]
Handling	Avoid contact with skin and eyes. Avoid inhalation of vapor.	The compound is classified as an irritant and harmful if swallowed.	[5][10]

Based on the chemical structure of **5-Amino-2-methoxypyridine** (an electron-rich aromatic amine), several degradation pathways are plausible, particularly under stress conditions such as exposure to light, extreme pH, or oxidizing agents.[11]

- Oxidation: The amino group and the electron-rich pyridine ring are susceptible to oxidation. This can be initiated by atmospheric oxygen, metal ions, or other oxidizing agents, potentially leading to the formation of colored impurities.
- Photodegradation: Aromatic amines can be sensitive to light, especially UV radiation.[11] This energy can lead to the formation of reactive species and subsequent degradation of the molecule.
- Hydrolysis: While the methoxy group is generally stable, under strong acidic or basic conditions, hydrolysis could occur. The amino group's linkage to the pyridine ring may also be susceptible to hydrolysis under extreme pH conditions.[11]



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